

# Unveiling the Identity and Therapeutic Potential of ARM210 (S48168): A Technical Overview

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## Compound of Interest

Compound Name: Antibacterial agent 210

Cat. No.: B586007

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An in-depth analysis of the chemical structure, properties, and pharmacological profile of the compound identified as 4-[(7-methoxy-3,5-dihydro-2H-1,4-benzothiazepin-4-yl)methyl]benzoic acid, also known as ARM210 or S48168. This guide clarifies its primary mechanism of action as a Ryanodine Receptor stabilizer, distinct from a conventional antibacterial agent.

## Introduction

Initial inquiries for "**Antibacterial agent 210**" led to the identification of a specific chemical entity, 4-[(7-methoxy-3,5-dihydro-2H-1,4-benzothiazepin-4-yl)methyl]benzoic acid. However, a comprehensive review of the scientific literature reveals that this compound, commercially and academically known by various designations including ARM210, S48168, and Surlorian, is not primarily characterized as an antibacterial agent. Instead, its principal therapeutic potential lies in its function as a stabilizer of the Ryanodine Receptor (RyR), a critical intracellular calcium release channel. This technical guide provides a detailed overview of the chemical structure, physicochemical properties, and the established pharmacological profile of ARM210.

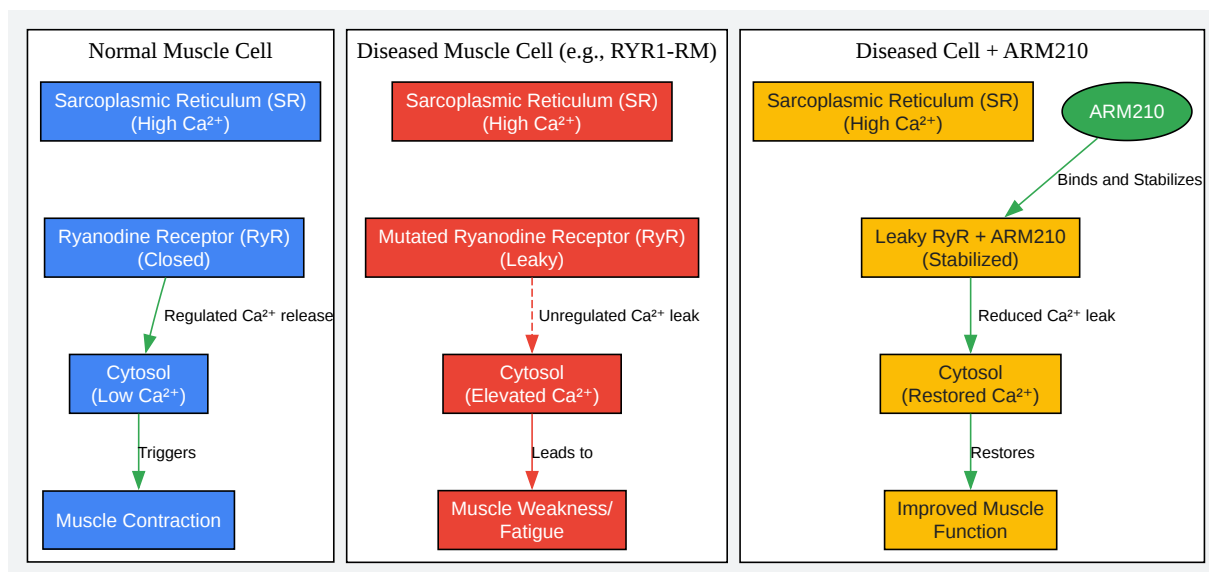
## Chemical Identity and Structure

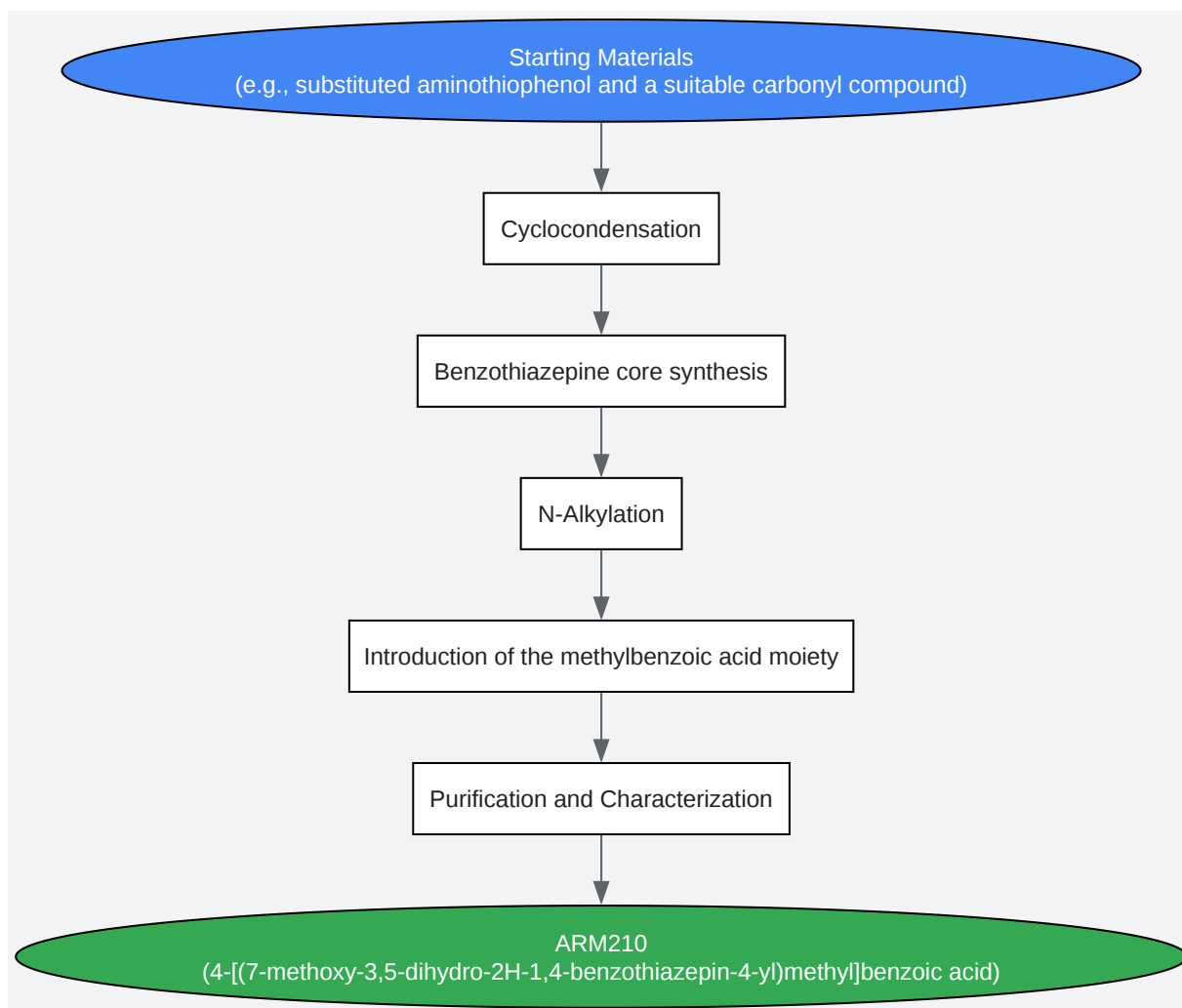
The definitive chemical identity of ARM210 is established through its systematic IUPAC name and various chemical identifiers.

- IUPAC Name: 4-[(7-methoxy-3,5-dihydro-2H-1,4-benzothiazepin-4-yl)methyl]benzoic acid[1]  
[2]

- CAS Number: 1467605-57-7[1][3]
- Molecular Formula: C<sub>18</sub>H<sub>19</sub>NO<sub>3</sub>S[1]
- Synonyms: ARM210, S48168, Surlorian, Rycal dmd[1][4]

Chemical Structure:





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## References

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